

Fundamental nuclear properties of Uranium-235

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Compound of Interest

Compound Name: Uranium-235

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An In-depth Technical Guide to the Fundamental Nuclear Properties of **Uranium-235**

Uranium-235 (^{235}U) is a primordial isotope of uranium and a cornerstone of nuclear technology. Comprising approximately 0.72% of natural uranium, it is the only naturally occurring fissile nuclide, meaning it can sustain a nuclear chain reaction with thermal (slow) neutrons.[1][2][3] This unique characteristic makes it indispensable for both nuclear power generation and nuclear weaponry.[1][4] This guide provides a detailed overview of its core nuclear properties, decay characteristics, and fission data, along with the experimental methodologies used for their determination.

Core Nuclear Properties

The fundamental properties of the **Uranium-235** nucleus define its behavior and potential applications. These intrinsic characteristics have been determined through various experimental techniques, primarily mass spectrometry for atomic mass and various radiometric and spectroscopic methods for other properties.[5][6]

Property	Value	Units
Protons (Z)	92	-
Neutrons (N)	143	-
Atomic Mass	235.043928	Da
Mass Excess	40914.062 ± 1.970	keV
Binding Energy	1783870.285 ± 1.996	keV
Spin	7/2-	-
Natural Abundance	~0.7204	% by mass
Critical Mass (untampered sphere)	56	kg

Sources:[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

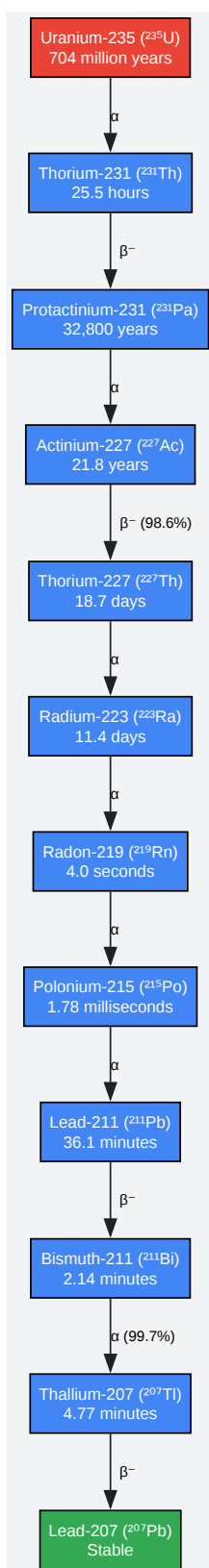
Radioactive Decay

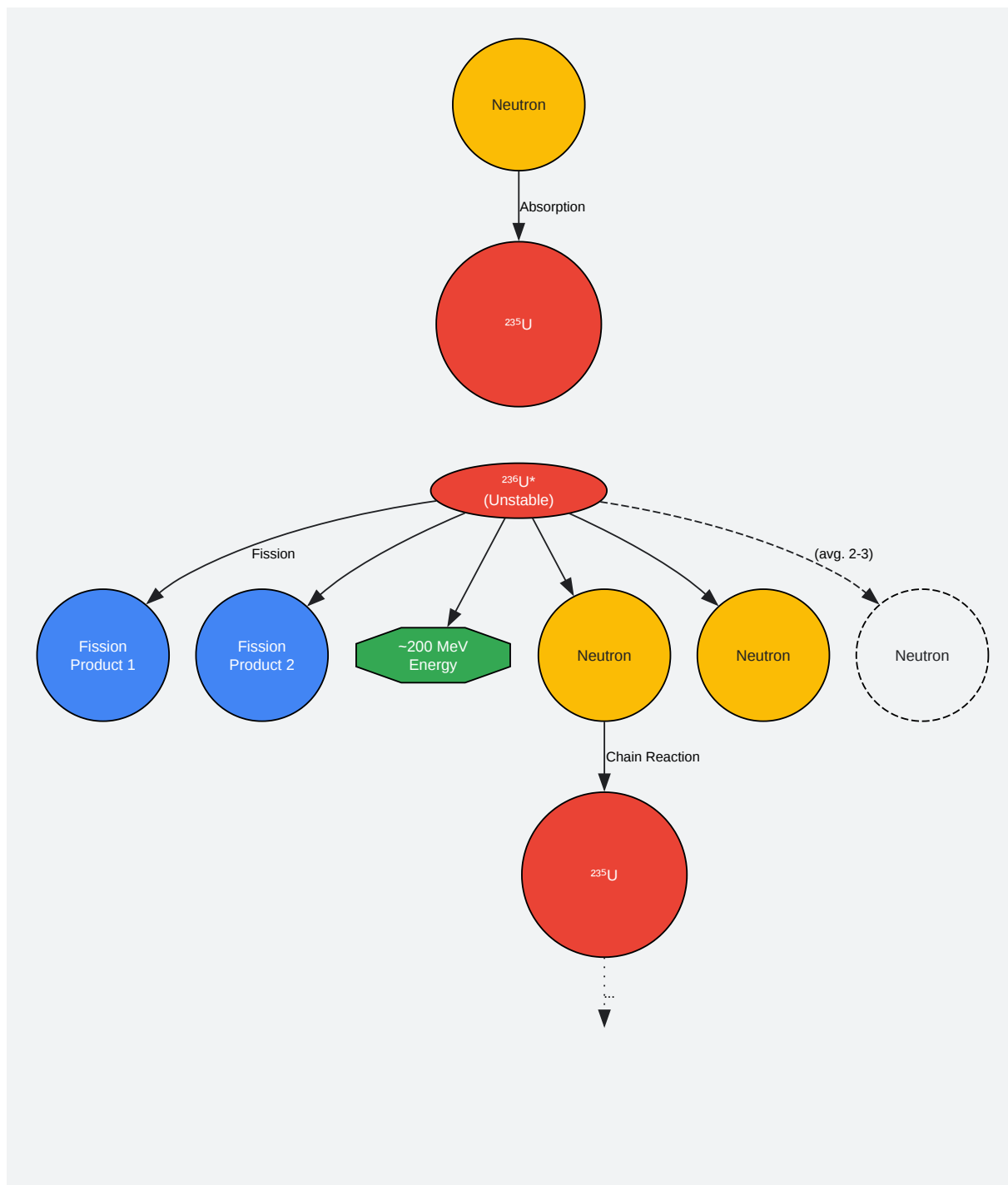
Uranium-235 undergoes radioactive decay primarily through alpha emission, initiating a long decay chain that concludes with the stable isotope Lead-207 (²⁰⁷Pb).[\[1\]](#)[\[8\]](#) It also has a very rare spontaneous fission decay mode.[\[9\]](#)[\[10\]](#)

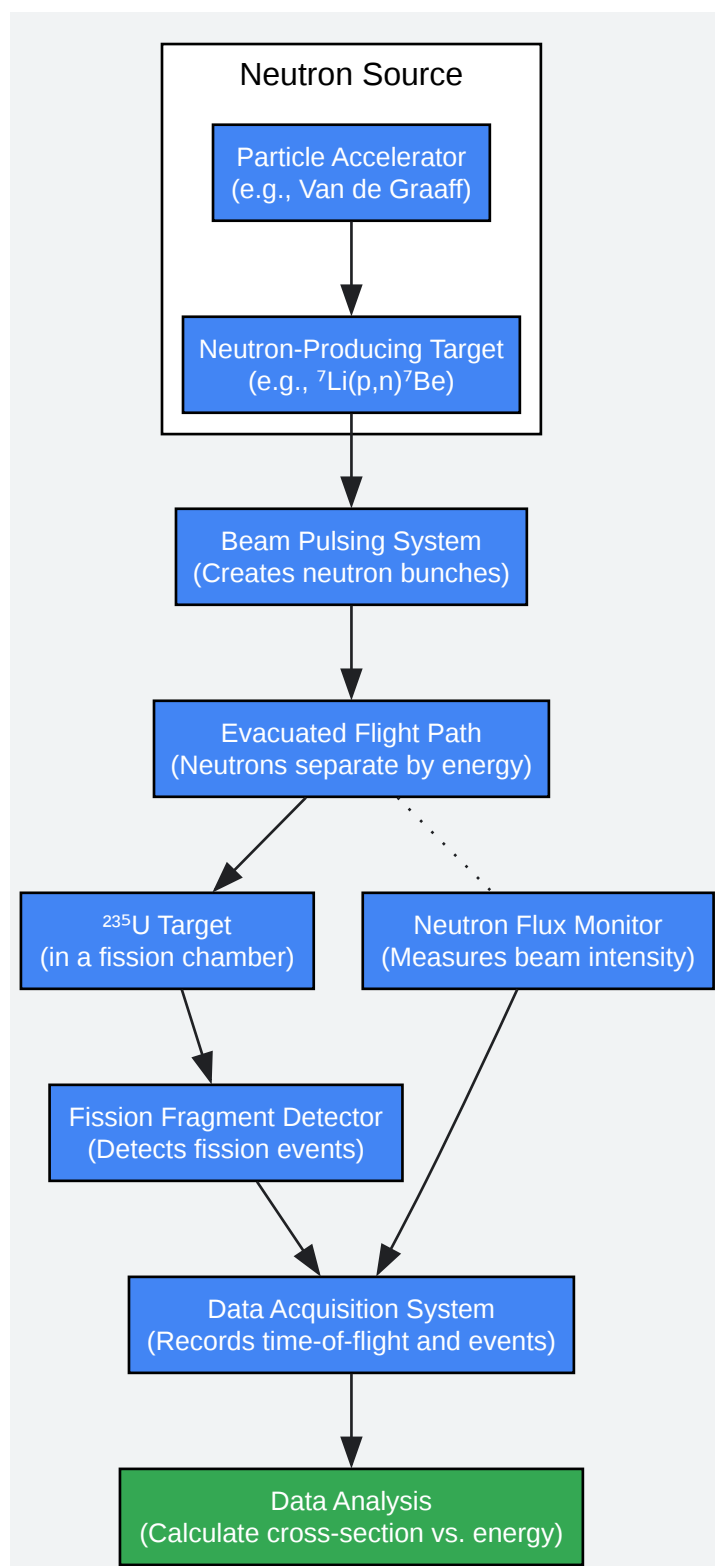
Property	Value	Units
Half-Life	7.04 x 10 ⁸	years
Primary Decay Mode	Alpha (α) Decay	-
Alpha Decay Energy	4.679	MeV
Decay Product	Thorium-231 (²³¹ Th)	-
Spontaneous Fission Branching Ratio	7.2 x 10 ⁻⁹	%

Sources:[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)

The **Uranium-235** decay chain, also known as the Actinium series, involves a sequence of alpha and beta decays.







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